

A Comparative Guide to N-Nitroso Tizanidine Impurity Profiling and Identification

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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For researchers, scientists, and drug development professionals, ensuring the safety and purity of pharmaceutical products is paramount. The emergence of nitrosamine impurities, such as **N-Nitroso Tizanidine**, a potential mutagenic carcinogen, has necessitated robust analytical strategies for their detection and quantification. This guide provides a comparative overview of analytical methodologies for the profiling and identification of **N-Nitroso Tizanidine**, supported by experimental data and detailed protocols.

Comparison of Analytical Methodologies

The selection of an appropriate analytical technique is critical for the accurate and sensitive detection of **N-Nitroso Tizanidine**. High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC), coupled with mass spectrometry (MS), are the most powerful and widely used methods. Gas Chromatography (GC) coupled with MS can also be employed, particularly for volatile nitrosamines.

Below is a comparative summary of potential analytical methods, with performance characteristics adapted from validated methods for similar nitrosamine impurities.

Method	Instrumentation	Typical Column	Mobile Phase/Carrier Gas	LOD (ng/mL)	LOQ (ng/mL)	Key Advantages	Limitations
UPLC-MS/MS	Waters Acquity UPLC with a triple quadrupole mass spectrometer	Ethylene Bridged Hybrid (BEH) C8, 100 x 2.1 mm, 1.7 µm	A: 0.1% Formic acid in Water B: 0.1% Formic acid in Acetonitrile	0.01 - 0.1	0.03 - 0.3	High sensitivity and selectivity, fast analysis time.[1] [2]	Higher equipment cost.
HPLC-MS/MS	Agilent 1260 Infinity II with a triple quadrupole mass spectrometer	Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 µm	A: 10 mM Ammonium formate in Water B: Methanol	0.1 - 0.5	0.3 - 1.5	Widely available, robust, and reliable.	Longer run times compared to UPLC.
GC-MS/MS	Agilent 7890B GC with a 7000 series triple quadrupole mass spectrometer	DB-5ms, 30 m x 0.25 mm, 0.25 µm	Helium	0.5 - 2.0	1.5 - 6.0	Excellent for volatile and semi-volatile nitrosamines.	Derivatization may be required for non-volatile impurities, potential for thermal degradation.[3]

Experimental Protocols

Detailed methodologies are crucial for replicating and validating analytical results. Below are representative protocols for UPLC-MS/MS and GC-MS/MS analysis of **N-Nitroso Tizanidine**.

UPLC-MS/MS Method for N-Nitroso Tizanidine

This method is adapted from a validated UPLC method for Tizanidine and its impurities.[\[1\]](#)[\[2\]](#)

- Instrumentation: Waters Acquity UPLC system coupled to a Xevo TQ-S micro triple quadrupole mass spectrometer.
- Column: Waters Acquity UPLC BEH C8 column (100 mm × 2.1 mm, 1.7 μm).
- Mobile Phase:
 - A: 0.1% (v/v) Formic acid in Water
 - B: 0.1% (v/v) Formic acid in Acetonitrile
- Gradient Program:

Time (min)	%A	%B
0.0	95	5
1.0	95	5
5.0	20	80
6.0	20	80
6.1	95	5

| 8.0 | 95 | 5 |

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.

- Injection Volume: 5 μ L.
- Mass Spectrometer Settings:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Capillary Voltage: 3.0 kV.
 - Source Temperature: 150 $^{\circ}$ C.
 - Desolvation Temperature: 400 $^{\circ}$ C.
 - MRM Transitions: To be determined using an **N-Nitroso Tizanidine** reference standard. A hypothetical transition would be based on the precursor ion $[M+H]^+$ and a characteristic product ion.

GC-MS/MS Method for N-Nitroso Tizanidine

This protocol is based on general methods for nitrosamine analysis by GC-MS/MS.[3]

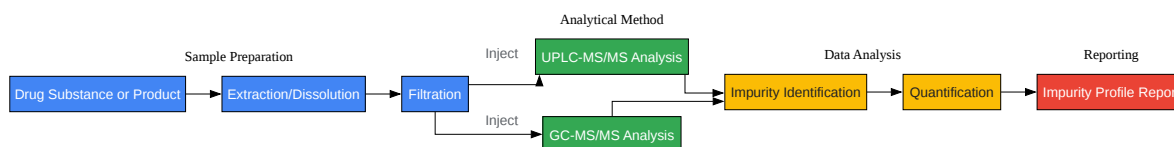
- Instrumentation: Agilent 7890B Gas Chromatograph coupled to an Agilent 7000 series triple quadrupole mass spectrometer.
- Column: Agilent DB-5ms (30 m $\times$ 0.25 mm, 0.25 μ m).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 40 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C.
 - Hold: 5 minutes at 280 $^{\circ}$ C.
- Injector Temperature: 250 $^{\circ}$ C.
- Injection Mode: Splitless.

- Injection Volume: 1 μ L.
- Mass Spectrometer Settings:
 - Ionization Mode: Electron Ionization (EI).
 - Ion Source Temperature: 230 $^{\circ}$ C.
 - Quadrupole Temperature: 150 $^{\circ}$ C.
 - MRM Transitions: To be determined using an **N-Nitroso Tizanidine** reference standard.

Visualizations

Workflow for N-Nitroso Tizanidine Impurity Profiling

The following diagram illustrates a typical workflow for the identification and quantification of **N-Nitroso Tizanidine** in a drug substance or product.

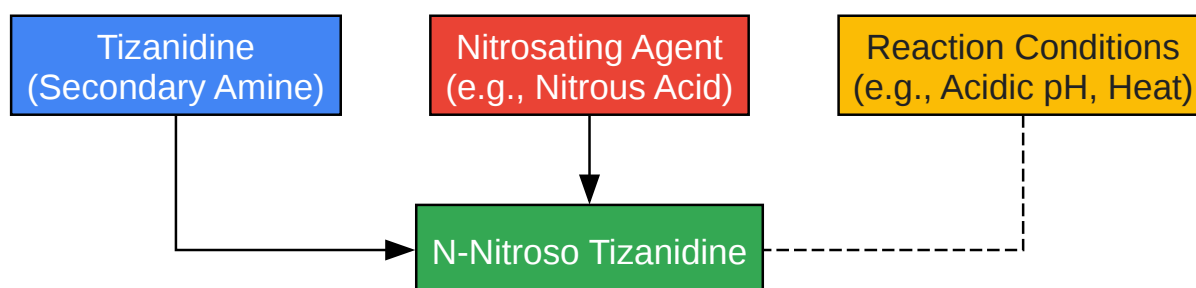


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*Workflow for **N-Nitroso Tizanidine** impurity profiling.*

Potential Formation Pathway of N-Nitroso Tizanidine

Nitrosamine impurities typically form from the reaction of a secondary or tertiary amine with a nitrosating agent. The formation of **N-Nitroso Tizanidine** can be postulated to occur under specific conditions, particularly during synthesis or storage if sources of nitrites are present.



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*Postulated formation pathway of **N-Nitroso Tizanidine**.*

Conclusion

The profiling and identification of **N-Nitroso Tizanidine** require sensitive and selective analytical methods. UPLC-MS/MS stands out as the preferred technique due to its high sensitivity and speed. However, HPLC-MS/MS and GC-MS/MS are also viable alternatives depending on laboratory resources and specific analytical needs. The provided protocols and workflows offer a solid foundation for developing and validating methods to ensure the quality and safety of tizanidine-containing drug products. It is crucial to use a certified **N-Nitroso Tizanidine** reference standard for accurate identification and quantification. Further forced degradation studies specific to the tizanidine drug substance and product can provide deeper insights into the potential for **N-Nitroso Tizanidine** formation and help in developing effective control strategies.

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